

Echinone laboratory scale production

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Echinone

CAS No.: 80348-65-8

Cat. No.: S564563

[Get Quote](#)

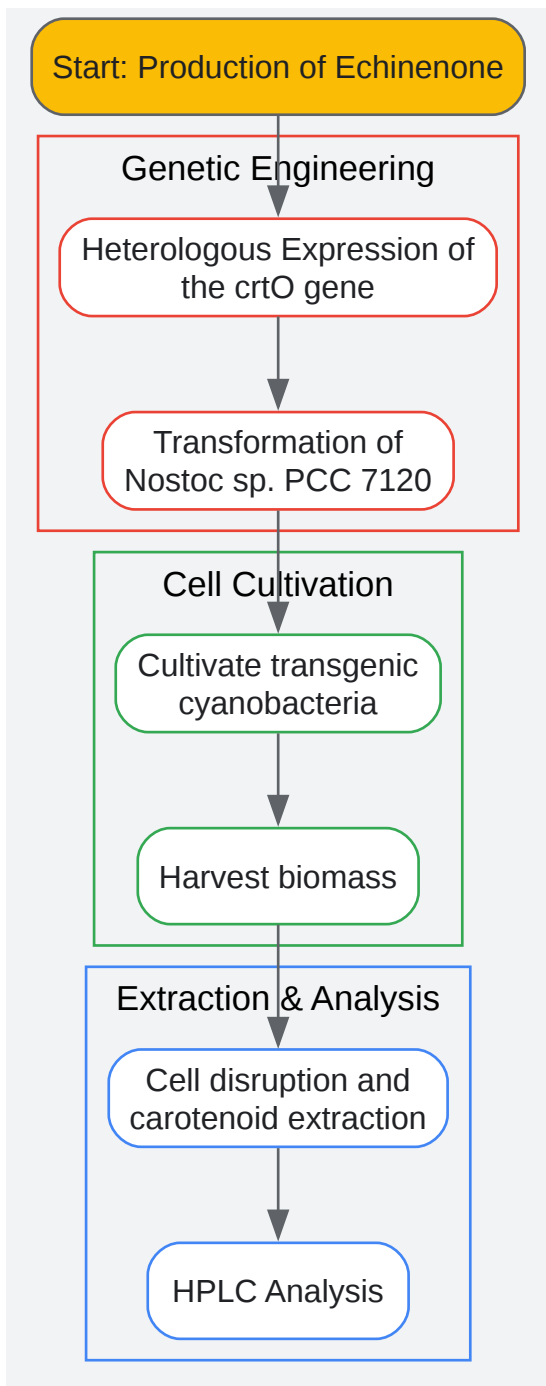
An Introduction to Echinenone

Echinenone is a keto-carotenoid that functions as a key intermediate in the biosynthesis of astaxanthin in various microorganisms [1] [2]. It is recognized for its biological activities, including the efficient deactivation of singlet molecular oxygen and the induction of gap junctional communication, which are properties associated with cancer-preventive mechanisms [3].

For research and development, microbial production using engineered microorganisms presents a viable and sustainable strategy for obtaining this compound.

A Microbial Production Workflow

The most detailed laboratory-scale production method identified involves using genetically engineered cyanobacteria. The following workflow outlines the key stages of this process, from genetic modification to extraction.



[Click to download full resolution via product page](#)

Key Experimental Protocol: Genetic Engineering of Cyanobacteria

A study demonstrated improved production of echinenone (and canthaxanthin) in the model cyanobacterium *Nostoc* sp. PCC 7120 by overexpressing a heterologous *crt0* gene from *Nostoc flagelliforme* [4].

- **Principle:** The *crt0* gene encodes a β -C-4-oxygenase (ketolase). This enzyme catalyzes the addition of a keto-group to the β -ionone ring of β -carotene, converting it into echinenone [1] [4].
- **Methodology:**
 - **Gene Cloning:** The *crt0* gene is cloned from *Nostoc flagelliforme*.
 - **Vector Construction:** The gene is inserted into an expression vector suitable for cyanobacteria.
 - **Transformation:** The constructed vector is introduced into *Nostoc* sp. PCC 7120 via transformation.
 - **Cultivation:** The transgenic cyanobacteria are cultivated in standard cyanobacterial growth media (such as BG-11) under controlled conditions (e.g., 30°C, with continuous light illumination).
 - **Harvesting:** Biomass is harvested via centrifugation during the stationary growth phase.

Analytical Method for Echinenone

Accurate quantification is crucial for production optimization. Here is a standard High-Performance Liquid Chromatography (HPLC) protocol.

Protocol: HPLC Analysis of Echinenone [2]

This method can be used to identify and quantify echinenone in extracts from microbial biomass or chemical reactions.

- **Materials:**
 - **Carotenoid Standards:** Echinenone (e.g., Carotenature, cat. # 0283) and β -carotene (e.g., Sigma, cat. # C9750).
 - **Solvents:** Ethanol, hexane, petroleum ether, methanol, acetone, acetonitrile, methylene chloride (all HPLC or ACS grade).
 - **Equipment:** Probe sonicator, HPLC system with a diode array detector (DAD).
 - **HPLC Column:** Reverse-phase C18 column (e.g., Denali C18, 250 mm \times 4.6 mm, 5 μ m).
- **Sample Preparation:**

- Weigh or resuspend the harvested biomass in a phosphate-buffered saline (PBS).
 - Disrupt the cells using a probe sonicator on ice.
 - Extract carotenoids using a mixture of petroleum ether, methanol, and acetone. Vortex and centrifuge to separate phases.
 - Collect the organic (upper) phase and evaporate it to dryness under a stream of nitrogen gas.
 - Redissolve the dried extract in the HPLC mobile phase for injection.
- **HPLC Conditions:**
 - **Mobile Phase:** Acetonitrile (70%) : Methylene Chloride (15%) : Methanol (15%).
 - **Flow Rate:** 1.0 mL/min (typical, can be adjusted).
 - **Detection:** Use DAD, monitoring at characteristic wavelengths for carotenoids (~450 nm). Echinenone can be identified by its retention time and spectral profile compared to the authentic standard.
 - **Injection Volume:** 20 µL.
 - **Quantification:** Prepare a calibration curve with known concentrations of the echinenone standard. The internal standard method can be used for higher accuracy.

Production and Application Data

The table below summarizes key characteristics and production data for echinenone.

Table 1: Echinenone Data Summary

Aspect	Details
Chemical Class	Xanthophyll (oxygenated carotenoid) [2] [5]
Production Strategy	Metabolic engineering of cyanobacteria (<i>Nostoc</i> sp.) [4]
Key Genetic Target	Overexpression of the <i>crt0</i> β-carotene ketolase gene [4]
Biological Activity	Singlet oxygen quenching, induction of gap junctional communication [3]
Analytical Method	Reverse-phase HPLC with C18 column and DAD detection [2]

Key Considerations for Researchers

To successfully establish echinenone production in your laboratory, consider the following points:

- **Internal Standard for Analysis:** When using HPLC, the amount of internal standard (e.g., echinenone for quantification) should be within the expected concentration range of the analyte in your sample. Using too much can dwarf the peak of interest, while too little can affect accuracy [2].
- **Optimization is Crucial:** As with any bioprocess, the yield from microbial systems is highly dependent on cultivation parameters such as temperature, light intensity (for photosynthetic organisms), media composition, and aeration. These factors should be optimized for your specific setup [6] [7].
- **Pathway Context:** Echinenone is often a precursor to other valuable carotenoids like canthaxanthin and astaxanthin in microorganisms like *Xanthophyllomyces dendrorhous* [1]. Controlling the metabolic flux is key to maximizing its accumulation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Carotenoids and Their Biosynthesis in Fungi - PMC [pmc.ncbi.nlm.nih.gov]
2. Echinenone - an overview [sciencedirect.com]
3. Biological activities of natural and synthetic carotenoids [pubmed.ncbi.nlm.nih.gov]
4. Improved production of echinenone and canthaxanthin in ... [sciencedirect.com]
5. Production of Carotenoids by Microorganisms [mdpi.com]
6. Optimization of the scale-up production process for high- ... [frontiersin.org]
7. Smart culture medium optimization for recombinant protein ... [sciencedirect.com]

To cite this document: Smolecule. [Echinone laboratory scale production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564563#echinone-laboratory-scale-production>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com